

# An In-depth Technical Guide to Methyldiphenylphosphine

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## Compound of Interest

Compound Name: Methyldiphenylphosphine

Cat. No.: B073815

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **methyldiphenylphosphine** ( $\text{PMePh}_2$ ), a versatile organophosphorus compound. It details its chemical and physical properties, safety information, synthesis protocols, and significant applications in catalysis and organic synthesis, making it a valuable resource for professionals in chemistry and drug development.

## Core Properties and Identifiers

**Methyldiphenylphosphine** is a colorless to pale yellow, viscous liquid widely used as a ligand in coordination chemistry and as a reagent in organic synthesis.<sup>[1][2][3]</sup> Its structural, physical, and safety data are summarized below.

Identifier	Value	Reference
CAS Number	1486-28-8	[2][4][5]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> P	[2][4]
Linear Formula	(C <sub>6</sub> H <sub>5</sub> ) <sub>2</sub> PCH <sub>3</sub>	[5][6]
Molecular Weight	200.22 g/mol	[1][4]
EC Number	216-065-5	[2][6]
PubChem CID	73879	[1][2]
Beilstein Reference	743075	[2][6]

Property	Value	Reference
Appearance	Colorless to pale yellow, viscous liquid	[1][2]
Boiling Point	284 °C (557 K)	[2]
120-122 °C @ 1.5 mmHg	[6][7]	
186 °C @ 50 mmHg	[3]	
Density	1.076 - 1.0779 g/mL @ 25 °C	[2][6][7]
Refractive Index	n <sub>20/D</sub> 1.625	[6][7]
Flash Point	>110 °C (>230 °F)	[8][9]
Chemical Stability	Air sensitive. Should be stored under an inert atmosphere (e.g., nitrogen).	[8][10]

## Safety and Handling

**Methyldiphenylphosphine** is classified as harmful and an irritant. Proper personal protective equipment (PPE), including gloves and safety goggles, should be used when handling this chemical.[7][8][10] Work should be conducted in a well-ventilated area or a fume hood.[10]

Category	Code	Description	Reference
Pictogram	GHS07	Exclamation Mark	[1][2]
Signal Word	Warning	[1][2]	
Hazard Statements	H302	Harmful if swallowed.	[1][2]
H315	Causes skin irritation.	[1][2]	
H319	Causes serious eye irritation.	[1][2]	
H335	May cause respiratory irritation.	[1][2]	
Precautionary Statements	P261, P264, P270, P280, P301+P312, P302+P352, P305+P351+P338	Avoid breathing vapors, wash skin thoroughly after handling, wear protective equipment, follow specific first aid measures.	[2][8]

## Experimental Protocols and Synthesis

The most common method for synthesizing **methyldiphenylphosphine** is through the reaction of a methyl Grignard reagent with chlorodiphenylphosphine.[2][11][12]

This protocol is based on procedures described in the literature.[11][12]

Objective: To synthesize **methyldiphenylphosphine** from chlorodiphenylphosphine and a methyl Grignard reagent.

Materials:

- Chlorodiphenylphosphine (ClPPh<sub>2</sub>)
- Methylmagnesium iodide (CH<sub>3</sub>MgI) or Methylmagnesium bromide (CH<sub>3</sub>MgBr) in diethyl ether

- Anhydrous diethyl ether ( $\text{Et}_2\text{O}$ ) or tetrahydrofuran (THF)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Distilled water
- Nitrogen ( $\text{N}_2$ ) gas for inert atmosphere

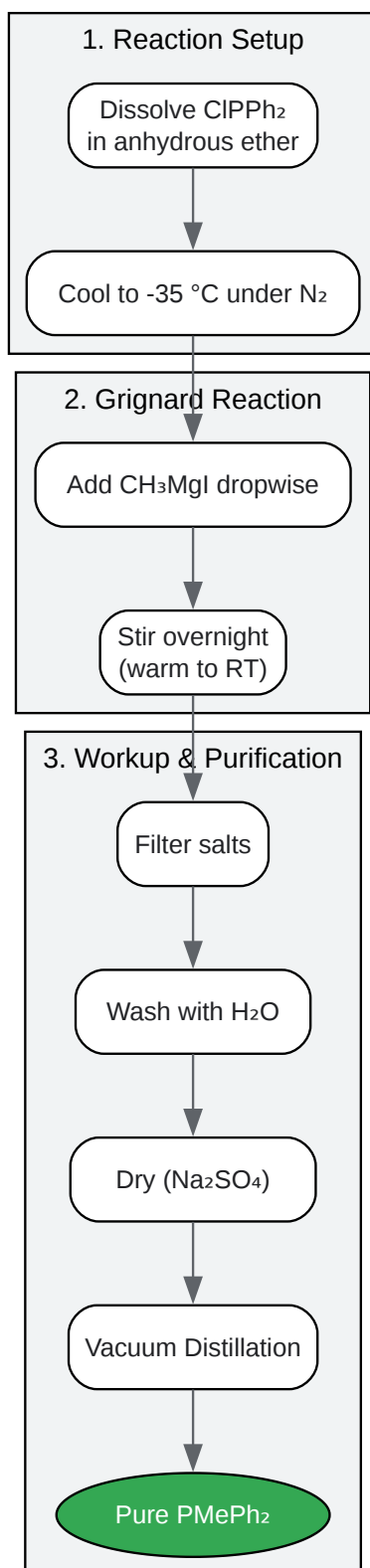
Equipment:

- Three-neck round-bottom flask
- Dropping funnel
- Condenser
- Magnetic stirrer
- Schlenk line or similar apparatus for inert atmosphere techniques
- Vacuum distillation apparatus

Procedure:

- Setup: Assemble a dry three-neck flask equipped with a dropping funnel, a condenser with a nitrogen inlet, and a magnetic stir bar. Purge the entire system with dry nitrogen gas.
- Reaction: Dissolve chlorodiphenylphosphine in anhydrous diethyl ether in the flask and cool the solution to  $-35\text{ }^\circ\text{C}$  using a suitable cooling bath.
- Addition of Grignard Reagent: Add the methylmagnesium iodide solution dropwise from the dropping funnel to the stirred chlorodiphenylphosphine solution while maintaining the temperature at  $-35\text{ }^\circ\text{C}$ .
- Reaction Completion: After the addition is complete, allow the mixture to stir overnight, gradually warming to room temperature.
- Workup:

- Filter the reaction mixture under an inert atmosphere to remove the magnesium halide salts.
- Transfer the filtrate to a separatory funnel and wash it three times with distilled water to remove any remaining salts and impurities.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. Purify the resulting crude product by vacuum distillation to obtain **methyldiphenylphosphine** as a colorless liquid.[\[11\]](#)



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Caption: Workflow for the synthesis of **methyldiphenylphosphine**.

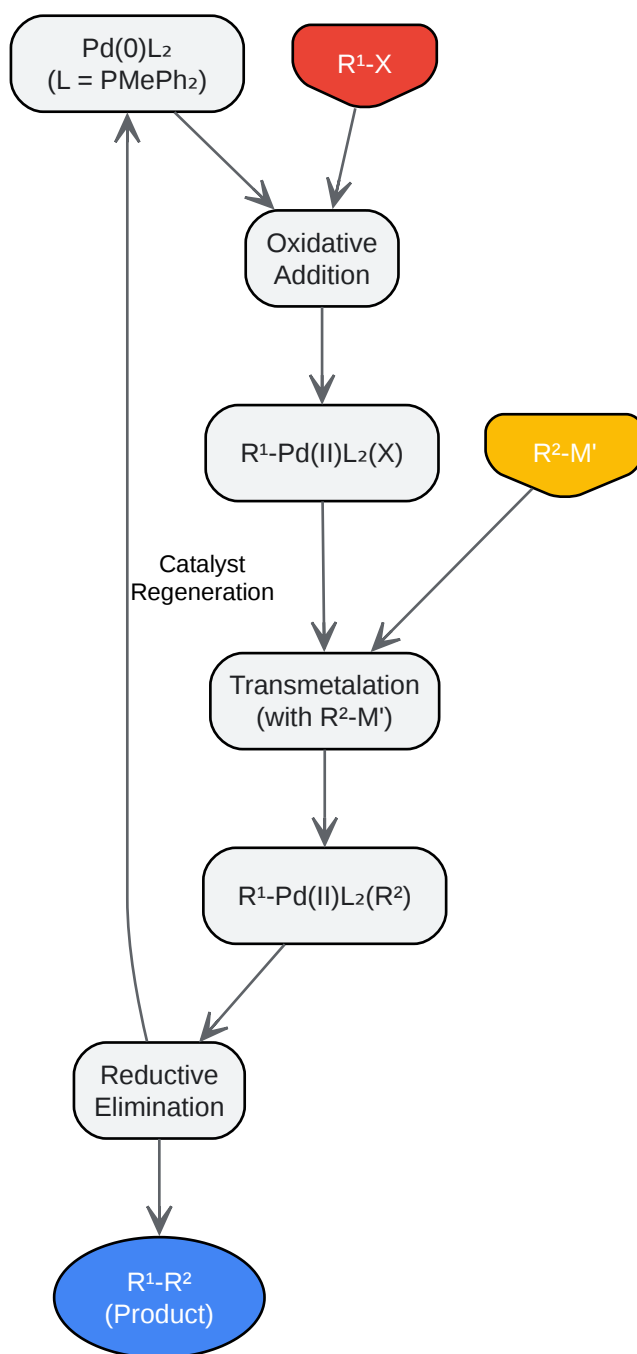
## Applications in Research and Development

**Methyldiphenylphosphine**'s utility stems from its electronic and steric properties, which make it an effective ligand for transition metals. It serves as a crucial component in catalysts for a wide array of chemical transformations.

**Methyldiphenylphosphine** is a ligand of choice for numerous palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of pharmaceuticals and complex organic molecules.<sup>[3][12][13]</sup> These reactions include:

- Suzuki-Miyaura Coupling
- Heck Reaction
- Buchwald-Hartwig Amination
- Sonogashira Coupling
- Negishi Coupling
- Stille Coupling
- Hiyama Coupling<sup>[7][12]</sup>

In these catalytic cycles, the phosphine ligand coordinates to the metal center (e.g., Palladium), influencing its reactivity and stabilizing the active catalytic species through steps like oxidative addition and reductive elimination.



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